

# Thiochroman-4-ol: A Comprehensive Physicochemical Profile for the Modern Researcher

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## Compound of Interest

Compound Name: *Thiochroman-4-ol*

Cat. No.: *B1596091*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction: The Significance of the Thiochroman Scaffold

**Thiochroman-4-ol**, and its structural analogues, represent a privileged scaffold in medicinal chemistry and materials science. The incorporation of a sulfur atom into the chroman ring system imparts unique electronic and conformational properties, making it a versatile building block for the synthesis of novel therapeutic agents and functional materials.<sup>[1][2]</sup>

Understanding the fundamental physicochemical properties of **Thiochroman-4-ol** is paramount for its effective utilization in drug design, synthesis, and formulation. This guide provides a comprehensive overview of these properties, supported by experimental data and protocols, to empower researchers in their scientific endeavors.

## Molecular and Physicochemical Properties

A thorough understanding of a molecule's intrinsic properties is the foundation of its application. The key physicochemical parameters of **Thiochroman-4-ol** are summarized below, providing a quantitative basis for its behavior in various chemical and biological systems.

## Key Identifiers

Identifier	Value	Source
IUPAC Name	2,3-Dihydro-4H-1-benzothiopyran-4-ol	[3]
CAS Number	40316-60-7	[3]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> OS	[3]
Molecular Weight	166.24 g/mol	[4]
Canonical SMILES	C1CSC2=CC=CC=C2C1O	[4]
InChI Key	FWVSZXYNCFXKRT-UHFFFAOYSA-N	[4]

## Physicochemical Data

Property	Value	Source
Melting Point	67-68 °C	[5]
Boiling Point	289.8 °C at 760 mmHg	[3]
Density	1.252 g/cm <sup>3</sup>	[3]
Refractive Index	1.646	[3]
Flash Point	141.3 °C	[3]
Vapor Pressure	0.000995 mmHg at 25°C	[3]
pKa (Predicted)	13.79 ± 0.20	[5]
LogP (Predicted)	1.7	[4]

## Spectroscopic Characterization: Unveiling the Molecular Structure

Spectroscopic techniques are indispensable for the structural elucidation and purity assessment of chemical compounds. The following sections detail the characteristic spectral features of **Thiochroman-4-ol**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton ( $^1\text{H}$ ) and Carbon- $^{13}$  ( $^{13}\text{C}$ ) NMR spectroscopy provide detailed information about the molecular framework of **Thiochroman-4-ol**. While specific peak assignments can vary slightly based on the solvent and instrument, general spectral features are available from public databases.<sup>[4]</sup>

## Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The IR spectrum of **Thiochroman-4-ol** is characterized by a broad absorption band in the region of  $3400\text{--}3200\text{ cm}^{-1}$ , indicative of the O-H stretching vibration of the hydroxyl group. Other characteristic peaks include those for C-H stretching of the aromatic and aliphatic portions of the molecule, as well as C=C stretching of the benzene ring.<sup>[4][6]</sup>

## Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule, confirming its molecular weight and offering insights into its fragmentation patterns. The mass spectrum of **Thiochroman-4-ol** typically shows a molecular ion peak ( $\text{M}^+$ ) at  $m/z$  166, corresponding to its molecular weight.<sup>[4][7]</sup>

## Synthesis and Reactivity: A Chemist's Perspective

**Thiochroman-4-ol** is often synthesized from its corresponding ketone, Thiochroman-4-one, via reduction.<sup>[8]</sup> Thiochroman-4-ones themselves are typically prepared through intramolecular Friedel-Crafts acylation of 3-(phenylthio)propanoic acids.<sup>[1][8]</sup> The reactivity of **Thiochroman-4-ol** is dominated by the hydroxyl group, which can undergo various transformations such as oxidation to the corresponding ketone, esterification, and etherification. The thioether linkage also presents opportunities for further chemical modification.

## Experimental Protocol: Determination of Melting Point

The melting point is a fundamental physical property that provides a quick assessment of a compound's purity. A sharp melting range typically indicates a high degree of purity.

## Objective:

To determine the melting point range of a solid sample of **Thiochroman-4-ol**.

## Materials:

- **Thiochroman-4-ol** sample
- Melting point apparatus
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (optional, for powdering the sample)

## Step-by-Step Methodology:

- **Sample Preparation:** Ensure the **Thiochroman-4-ol** sample is a fine, dry powder. If necessary, gently grind the crystals using a mortar and pestle.
- **Loading the Capillary Tube:** Tap the open end of a capillary tube into the powdered sample to pack a small amount (2-3 mm in height) of the compound into the sealed end.
- **Placing in the Apparatus:** Insert the loaded capillary tube into the heating block of the melting point apparatus.
- **Heating Rate:** Set the apparatus to heat at a rate of approximately 1-2 °C per minute when approaching the expected melting point. A faster rate can be used initially to reach a temperature about 10-15 °C below the anticipated melting point.
- **Observation:** Carefully observe the sample through the magnifying lens.
- **Recording the Melting Range:**
  - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).

- Record the temperature at which the entire sample has completely melted (the end of the melting range).
- Reporting: Report the melting point as a range of these two temperatures.

## Self-Validating System:

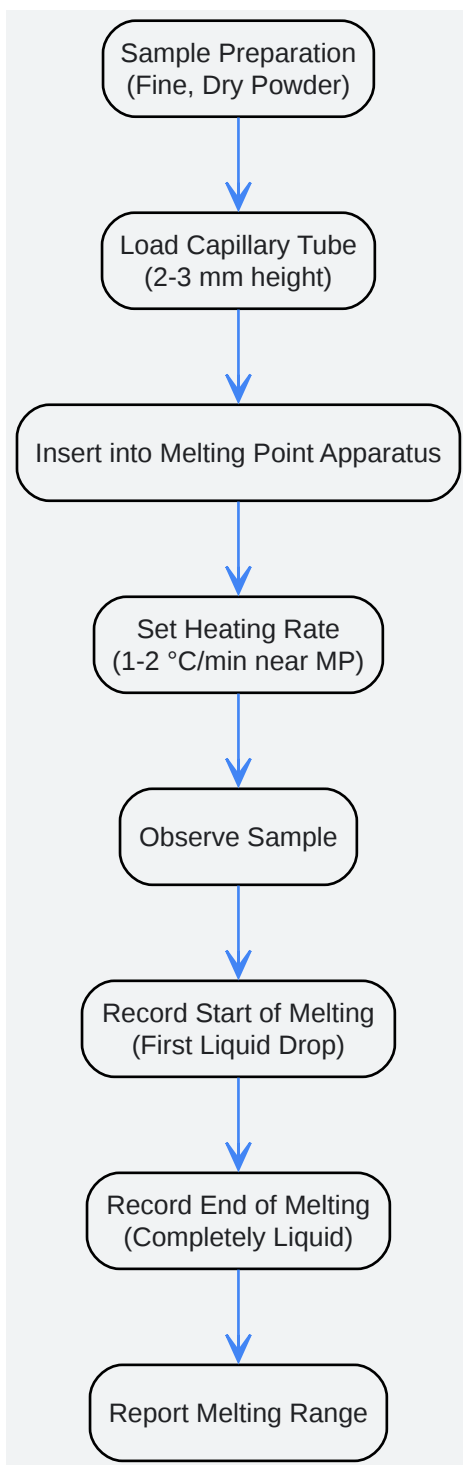
The sharpness of the melting range serves as an internal validation of the sample's purity. A broad melting range (greater than 2 °C) may suggest the presence of impurities, which depress and broaden the melting point. For validation, the determined melting point should be compared with the literature value.<sup>[5]</sup>

## Visualizing the Core Structure and Workflow

### Chemical Structure of Thiochroman-4-ol

Caption: 2D Chemical Structure of **Thiochroman-4-ol**.

## Experimental Workflow for Melting Point Determination



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Caption: Step-by-step workflow for determining the melting point.

## Safety and Handling

**Thiochroman-4-ol** should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn. [9][10] Avoid inhalation of dust and contact with skin and eyes. In case of contact, flush the affected area with plenty of water.[9] Store the compound in a tightly sealed container in a cool, dry place away from oxidizing agents.[10] For detailed safety information, always refer to the material safety data sheet (MSDS) provided by the supplier.[9][10][11]

## Conclusion

This technical guide has provided a detailed overview of the essential physicochemical properties of **Thiochroman-4-ol**. By consolidating data on its molecular structure, physical constants, spectroscopic characteristics, and handling procedures, this document serves as a valuable resource for researchers engaged in the fields of synthetic chemistry, medicinal chemistry, and materials science. A thorough understanding of these fundamental properties is critical for the rational design of new molecules and the development of innovative applications based on the thiochroman scaffold.

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